

Essential Safety and Operational Guide for Handling SAR 97276

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Compound of Interest

Compound Name: SAR 97276

Cat. No.: B1665694

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This document provides crucial safety, handling, and disposal information for **SAR 97276**, also known as albitiazolium or T3. The content is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices and proper management of this chemical compound.

Compound Information

SAR 97276 is an antimalarial drug candidate that was investigated for the treatment of falciparum malaria.[1][2] It is classified as a choline analogue and a bisthiazolium salt.[3][4][5] While it showed potent in vitro activity against Plasmodium falciparum, its clinical development was discontinued due to a lack of efficacy in human trials.[1][2][6] Despite its discontinuation for clinical use, understanding its safety profile remains critical for research and handling.

Property	Data
Synonyms	Albitiazolium, T3, SAR97276A
Chemical Class	Bisthiazolium salt, Choline analogue
Therapeutic Area	Antimalarial
Mechanism of Action	Acetylcholine receptor antagonist
Development Status	Discontinued
In Vitro Activity	Potent against <i>P. falciparum</i>
Clinical Efficacy	Insufficient in human trials for falciparum malaria
Safety Profile	Generally well-tolerated in clinical trials, but efficacy was low. ^{[2][6]}

Personal Protective Equipment (PPE)

Standard laboratory PPE is required when handling **SAR 97276** to minimize exposure risk.

PPE Item	Specification
Gloves	Nitrile or other chemically resistant gloves.
Eye Protection	Safety glasses with side shields or goggles.
Lab Coat	Standard laboratory coat.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. ^{[7][8]}

Operational Plan: Handling and Storage

Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood to avoid inhalation of any dust or aerosols.^{[7][8]}
- Avoid direct contact with skin and eyes. In case of contact, rinse thoroughly with water.^{[7][9]}

- Prevent the generation of dust when working with the solid form of the compound.^{[8][9]}
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated place.
- Keep away from incompatible materials. While specific incompatibilities for **SAR 97276** are not documented, it is good practice to store it separately from strong oxidizing agents.

Disposal Plan

Dispose of **SAR 97276** and any contaminated materials in accordance with local, state, and federal regulations for chemical waste.

- Unused Compound: Collect in a designated, labeled hazardous waste container.
- Contaminated Materials: Items such as gloves, pipette tips, and paper towels that have come into contact with **SAR 97276** should be disposed of as chemical waste.
- Solutions: Aqueous solutions of **SAR 97276** should be collected in a designated hazardous waste container and not poured down the drain.^{[8][9]}

Experimental Protocols

Detailed experimental protocols for specific assays involving **SAR 97276** are not readily available in the public domain. Researchers should develop and validate their own protocols based on the experimental objectives. A general protocol for preparing a stock solution is provided below.

General Protocol for Stock Solution Preparation:

- Calculate the required mass: Based on the desired concentration and volume, calculate the mass of **SAR 97276** needed.
- Weigh the compound: In a chemical fume hood, carefully weigh the calculated mass of **SAR 97276** into a suitable container (e.g., a falcon tube or glass vial).

- Add solvent: Add the appropriate solvent (e.g., DMSO, ethanol, or water, depending on solubility) to the container.
- Dissolve the compound: Vortex or sonicate the solution until the compound is completely dissolved.
- Store the solution: Store the stock solution at the recommended temperature, protected from light if necessary.

Workflow and Safety Diagram

The following diagram illustrates the general workflow for handling and disposing of **SAR 97276**.



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Caption: Workflow for handling and disposal of **SAR 97276**.

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